

# "Antiproliferative agent-44" solubility and stock solution preparation

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## *Compound of Interest*

Compound Name: **Antiproliferative agent-44**

Cat. No.: **B12371131**

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## Application Notes and Protocols: Antiproliferative Agent-44

These application notes provide detailed protocols for the handling, storage, and use of **Antiproliferative agent-44**, a potent inhibitor of cell proliferation. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Product Information

- Product Name: **Antiproliferative agent-44**
- CAS Number: 3017217-08-9
- Appearance: Typically a solid at room temperature[1].
- Biological Activity: A potent proliferation inhibitor with IC50 values ranging from 1.61 to 2.02  $\mu\text{M}$ [1][2][3].

## Storage and Stability

Proper storage is crucial to maintain the stability and activity of **Antiproliferative agent-44**.

Storage Condition	Duration
Powder at -20°C	3 years <a href="#">[1]</a>
Powder at 4°C	2 years <a href="#">[1]</a>
In solvent at -80°C	6 months <a href="#">[1]</a>
In solvent at -20°C	1 month <a href="#">[1]</a>

This product is stable at ambient temperature for a few days during ordinary shipping and time spent in Customs.[\[1\]](#)

## Solubility

**Antiproliferative agent-44** has low water solubility and is typically soluble in organic solvents.

Solvent	Solubility (In Vitro)
DMSO	Typically soluble (e.g., 10 mM) <a href="#">[1]</a>

For in vivo applications, several formulations can be tested to accommodate for low water solubility[\[1\]](#).

## Experimental Protocols

This protocol describes the preparation of a concentrated stock solution for use in cell culture experiments.

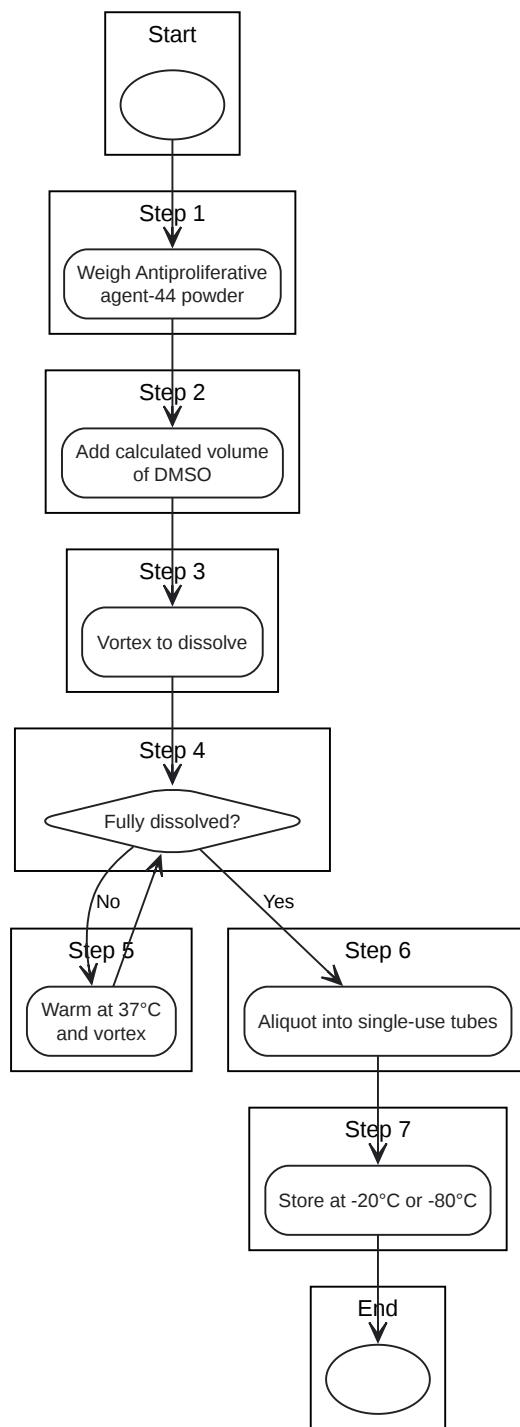
Materials:

- **Antiproliferative agent-44** powder
- Sterile, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

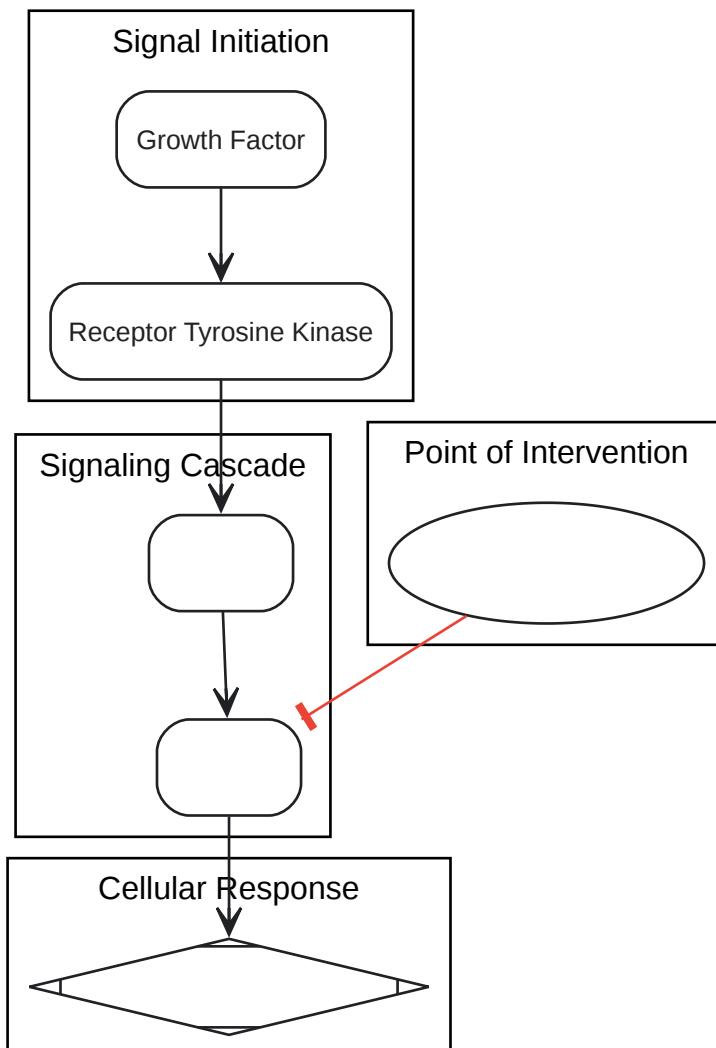
## Procedure:

- Determine the required volume of DMSO to achieve a 10 mM stock solution. The molecular weight of **Antiproliferative agent-44** is required for this calculation.
- Aseptically weigh the required amount of **Antiproliferative agent-44** powder in a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved.
- If necessary, gently warm the solution in a 37°C water bath for 5-10 minutes and vortex again to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as per the stability data.

## Workflow for Stock Solution Preparation



## Hypothetical Signaling Pathway Inhibition

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## References

- 1. Antiproliferative agent-44 | Others 14 | 3017217-08-9 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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